

Teriflunomide Assays: A Comparative Guide to Limits of Detection and Quantification

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Compound of Interest

Compound Name: Teriflunomide-d4

CAS No.: 1185240-22-5

Cat. No.: B1140442

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For researchers, scientists, and drug development professionals engaged in the analysis of Teriflunomide, the active metabolite of leflunomide, selecting an appropriate assay with adequate sensitivity is paramount. This guide provides a comparative overview of the limits of detection (LOD) and quantification (LOQ) for various analytical methods used to measure Teriflunomide concentrations in biological matrices. The data presented is supported by detailed experimental protocols to aid in methodological evaluation and selection.

Quantitative Data Summary

The sensitivity of an assay, defined by its LOD and LOQ, is a critical performance characteristic. The following table summarizes these parameters for Teriflunomide as reported in various studies, employing different analytical techniques.

Analytical Method	Matrix	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Citation
LC-MS/MS	Human Serum/Plasma	-	5 ng/mL	[1][2][3]
RP-HPLC	Bulk Drug/Formulations	0.0037 µg/mL	0.0096 µg/mL	[4]
RP-HPLC	Active Pharmaceutical Ingredient	4.94 µg/mL	14.97 µg/mL	[5]
RP-HPLC	Bulk Drug/Formulations	0.08 µg/mL	0.24 µg/mL	[6]
RP-HPLC	Solid-Lipid Nanoparticles	0.98 µg/mL	1.05 µg/mL	[7]
RP-HPLC	Pharmaceutical Formulation	0.06 µg/mL	0.2 µg/mL	[8]
LC-MS/MS	Human Plasma	-	5 µg/L	[9]
RP-UHPLC	Active Pharmaceutical Ingredient	1.61 µg/mL	4.90 µg/mL	[10]
HPLC	Bulk Drug	1 µg/mL	3 µg/mL	[11]
HPTLC	Bulk Drug	0.5 µg/band	1 µg/band	[11]

Experimental Protocols

Detailed methodologies are crucial for replicating and comparing analytical assays. Below are the experimental protocols for some of the key methods cited in this guide.

LC-MS/MS for Teriflunomide in Human Serum/Plasma[1][2][3]

- **Sample Preparation:** A single extraction procedure is performed. For quantification against a high concentration curve, the sample extract undergoes a 100-fold dilution. For lower concentrations, the extract is analyzed without dilution.
- **Instrumentation:** Liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS).
- **Internal Standard:** Deuterated teriflunomide (D4-teriflunomide) is utilized.
- **Calibration:** The method employs a dual-curve approach with two overlapping calibration ranges to cover a wide dynamic range from 5 ng/mL to 200 µg/mL.
- **Application:** This method is suitable for therapeutic drug monitoring of patients on leflunomide therapy.

RP-HPLC for Teriflunomide and its Process-Related Impurities[4]

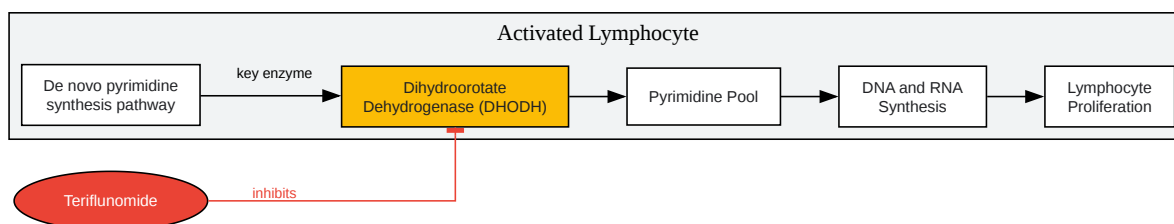
- **Instrumentation:** Reverse Phase-High Performance Liquid Chromatography (RP-HPLC) with a diode array detector.
- **Column:** C18 YMC-Pack ODS column.
- **Mobile Phase:** A gradient of acetonitrile and 0.015 M potassium dihydrogen phosphate (pH 3.5).
- **Flow Rate:** 1.0 mL/minute.
- **Detection Wavelength:** 210 nm.
- **Validation:** The method was validated according to ICH guidelines for parameters including linearity, precision, accuracy, and robustness.

RP-HPLC for Teriflunomide in Active Pharmaceutical Ingredient[5]

- Instrumentation: Agilent-1260 Infinity series HPLC with an Eclipse XBD C18 column (150 x 4.6 mm, 5µm).
- Mobile Phase: Acetonitrile and di-potassium hydrogen anhydrous (K₂HPO₄) solution (40:60; v/v) containing TEA (pH 7).
- Flow Rate: 1.0 mL/min.
- Validation: The method was validated for specificity, linearity, precision, accuracy, robustness, and ruggedness.

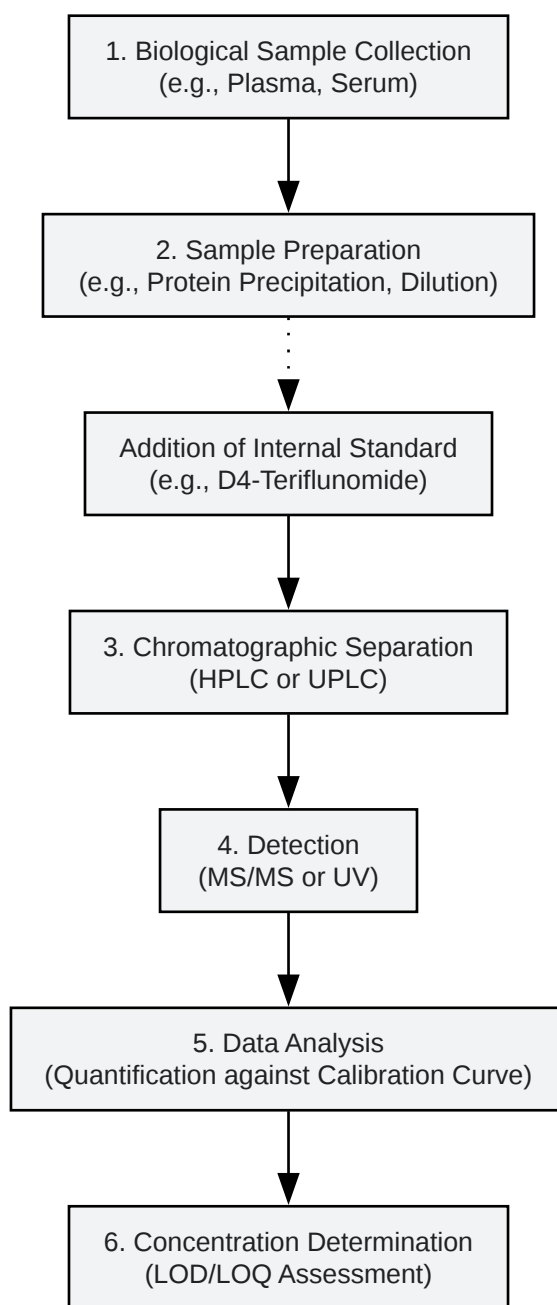
Visualizing the Mechanism and Workflow

To better understand the context of Teriflunomide analysis, the following diagrams illustrate its signaling pathway and a typical experimental workflow.



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Teriflunomide's mechanism of action.



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A generalized workflow for Teriflunomide assays.

Mechanism of Action of Teriflunomide

Teriflunomide exerts its immunomodulatory effects by selectively and reversibly inhibiting dihydroorotate dehydrogenase (DHODH), a key mitochondrial enzyme in the de novo pyrimidine synthesis pathway.^{[12][13][14][15][16]} This inhibition leads to a reduction in the proliferation of activated T and B lymphocytes, which are highly dependent on this pathway for

their expansion.[12][13][15] By limiting the proliferation of these key immune cells, Teriflunomide reduces the inflammatory processes associated with autoimmune diseases like multiple sclerosis.[12][15]

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